

Essential Safety and Handling Guide for 4-Hydroxymandelic Acid

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Compound of Interest

Compound Name: 4-Hydroxymandelic acid

Cat. No.: B138195

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This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling 4-Hydroxymandelic acid. The following procedures are designed to ensure the safe handling of this compound and to minimize risks in the laboratory environment.

Chemical Identifier:

- Product Name: DL-4-Hydroxymandelic Acid Monohydrate
- CAS Number: 184901-84-6

Hazards:

- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation/damage.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to ensure personal safety when handling 4-Hydroxymandelic acid. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Required Personal Protective Equipment (PPE)
Receiving and Unpacking	- Safety glasses- Nitrile gloves
Weighing and Aliquoting (in a fume hood or ventilated enclosure)	- Safety goggles or a face shield- Chemical-resistant gloves (e.g., nitrile)- Laboratory coat
Preparing Solutions (in a fume hood)	- Safety goggles or a face shield- Chemical-resistant gloves (e.g., nitrile)- Laboratory coat- Use in a well-ventilated area. [1] [3]
Handling Spills	- Chemical safety goggles- Heavy-duty chemical-resistant gloves- Chemical-resistant coveralls- Boots or disposable overshoes
Waste Disposal	- Safety goggles- Chemical-resistant gloves (e.g., nitrile)- Laboratory coat

Operational Plan

A systematic approach to handling 4-Hydroxymandelic acid is crucial for laboratory safety. Follow this step-by-step operational plan from receipt to use.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled with the chemical name and hazard information.
- Wear safety glasses and nitrile gloves during inspection.

2. Storage:

- Store in a cool, dry, and dark place.[\[1\]](#)
- Keep the container tightly closed to prevent contamination.[\[1\]](#)[\[3\]](#)
- Store away from incompatible substances.[\[3\]](#) Consider storing under an inert gas.[\[1\]](#)

- Ensure the storage area is well-ventilated.

3. Handling and Use:

- All handling of 4-Hydroxymandelic acid powder should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize dust generation and accumulation.
[1][3]
- Avoid contact with skin, eyes, and clothing.[1][3]
- Wash hands and face thoroughly after handling.[1]
- Use appropriate PPE as outlined in the table above.
- Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[2][3]

4. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[1][2]
- If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice or attention. Take off contaminated clothing and wash it before reuse.[1][3]
- If inhaled: Remove the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[2][3]
- If swallowed: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[3]

Disposal Plan

Proper disposal of 4-Hydroxymandelic acid and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing 4-Hydroxymandelic acid, including contaminated consumables (e.g., gloves, weighing paper), in a designated and clearly labeled hazardous waste container.[\[4\]](#)
- The container must be compatible with the waste and have a tightly fitting lid.[\[4\]](#)[\[5\]](#)
- Do not mix with incompatible waste streams.

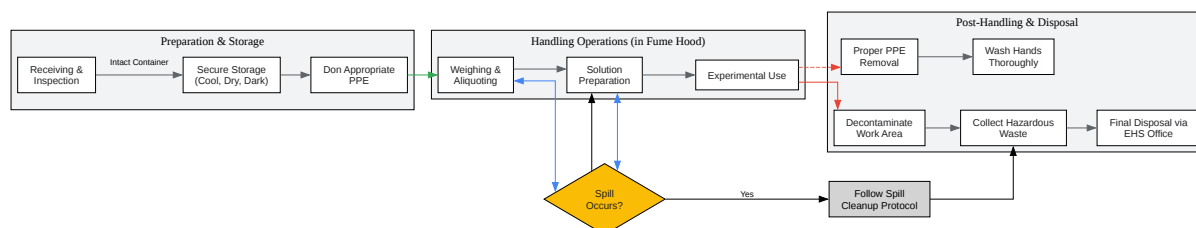
2. Spill Cleanup:

- In case of a spill, avoid generating dust.[\[3\]](#)
- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[3\]](#)
- Clean the spill area thoroughly.
- All materials used for cleanup should be disposed of as hazardous waste.[\[4\]](#)

3. Final Disposal:

- Dispose of the chemical waste in accordance with all federal, state, and local regulations.[\[1\]](#)
- One option for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[\[1\]](#)
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste disposal procedures.

Workflow for Safe Handling of 4-Hydroxymandelic Acid



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Caption: Workflow for handling 4-Hydroxymandelic acid.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. engineering.purdue.edu [engineering.purdue.edu]
- 5. rtong.people.ust.hk [rtong.people.ust.hk]
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